

Methyl Hydroxyangolensate: A Technical Overview of a Bioactive Limonoid

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Compound of Interest		
Compound Name:	Methyl hydroxyangolensate	
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Executive Summary

Methyl hydroxyangolensate is a naturally occurring limonoid found predominantly in plant species of the Meliaceae family, such as Khaya senegalensis and Carapa guianensis. This technical guide synthesizes the current scientific knowledge on **methyl hydroxyangolensate**, focusing on its chemical properties, natural sources, and biological activities. Notably, while the parent compound has been the subject of phytochemical and computational studies, there is a significant lack of publicly available information regarding its synthetic or semi-synthetic derivatives. This document presents the existing data on **methyl hydroxyangolensate**, highlighting its potential in drug discovery and identifying gaps for future research.

Chemical Identity and Structure

Methyl hydroxyangolensate, also referred to as methyl 6-hydroxyangolensate, is a complex tetranortriterpenoid. Its chemical structure is characterized by a furan ring, a common feature in many bioactive natural products.

Chemical Properties:



Property	Value
Molecular Formula	C27H34O8[1]
Molecular Weight	486.6 g/mol [1]
IUPAC Name	methyl 2-[(1S,3S,7R,8R,9R,12S,13S)-13-(furan-3-yl)-6,6,8,12-tetramethyl-17-methylidene-5,15-dioxo-2,14-dioxatetracyclo[7.7.1.0 ¹ , ¹² .0 ³ , ⁸]heptadecan-7-yl]-2-hydroxyacetate[1]
Class	Limonoid[1]

Natural Occurrence and Isolation

Methyl hydroxyangolensate is a secondary metabolite isolated from the stem bark of Khaya senegalensis (African mahogany).[2] It is often found alongside its close analog, methyl angolensate. The isolation of these compounds is typically achieved through solvent extraction of the plant material followed by chromatographic separation techniques.

General Isolation Protocol:

While a detailed, standardized protocol for the specific isolation of **methyl hydroxyangolensate** is not extensively documented, the general procedure involves:

- Extraction: The dried and powdered stem bark of Khaya senegalensis is extracted with a solvent such as methanol.
- Fractionation: The crude extract is then subjected to liquid-liquid partitioning with solvents of increasing polarity to separate compounds based on their solubility.
- Chromatography: The resulting fractions are further purified using column chromatography techniques, such as silica gel chromatography, to isolate the pure compounds.

Known Biological Activities and Potential Therapeutic Applications



Research into the biological effects of **methyl hydroxyangolensate** is still in its early stages, with much of the evidence stemming from studies on the crude extracts of its host plants or from computational analyses.

Anti-inflammatory and Analgesic Properties

Extracts from Khaya senegalensis, containing **methyl hydroxyangolensate** and methyl angolensate, have demonstrated anti-inflammatory and analgesic properties in animal models.

[3] These effects are believed to be linked to the presence of these limonoids.

Antiparasitic Activity (In-Silico Studies)

Computational docking studies have explored the potential of **methyl hydroxyangolensate** as an antiparasitic agent, particularly against Leishmania species. These studies predict the binding affinity of the compound to various essential proteins in the parasite.

Table of In-Silico Docking Energies of **Methyl Hydroxyangolensate** against Leishmania major Protein Targets:



Target Protein	Function	Docking Energy (kJ/mol)
LmajCatB	Cysteine Protease	-82.9
LmajDHODH	Dihydroorotate Dehydrogenase	-91.4
LmajdUTPase	dUTPase	-73.0
LmajNDKb	Nucleoside Diphosphate Kinase b	-102.8
LmajNH	Nucleoside Hydrolase	-87.6
LmajNMT	N-Myristoyltransferase	-109.2
LmajOPB	Oligopeptidase B	-73.0
LmajPDE1	Phosphodiesterase 1	-84.1
LmajPTR1	Pteridine Reductase 1	-79.5
LmajMetRS	Methionyl t-RNA Synthetase	-100.2
LmajTyrRS	Tyrosyl t-RNA Synthetase	-108.8
LmajUGPase	UDP-glucose Pyrophosphorylase	-101.4
(Data sourced from an in-silico study on antiparasitic terpenoids)[4]		

Potential Nephroprotective Effects

Studies on aqueous extracts of Khaya senegalensis stem bark have suggested a protective effect against gentamicin-induced nephrotoxicity in animal models. **Methyl hydroxyangolensate** is one of the compounds identified in the extract and is thought to contribute to this activity.

Derivatives of Methyl Hydroxyangolensate



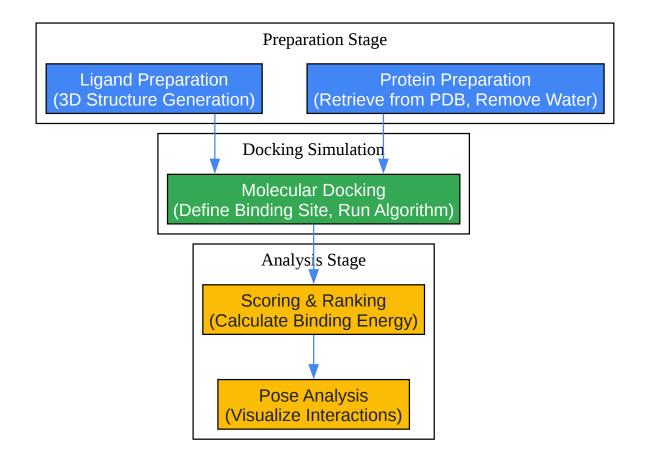
A comprehensive search of scientific literature and chemical databases did not yield any information on known synthetic or semi-synthetic derivatives of **methyl hydroxyangolensate**. The research to date has focused on the isolation and characterization of the natural product itself. This represents a significant area for future research, where the synthesis of analogs could help in elucidating structure-activity relationships and potentially lead to the development of more potent therapeutic agents.

Experimental Protocols

As no synthetic derivatives are documented, this section outlines a generalized workflow for the type of in-silico analysis that has been applied to **methyl hydroxyangolensate**.

In-Silico Molecular Docking Workflow

This protocol provides a conceptual overview of the steps involved in predicting the binding affinity of a ligand (e.g., **methyl hydroxyangolensate**) to a protein target.



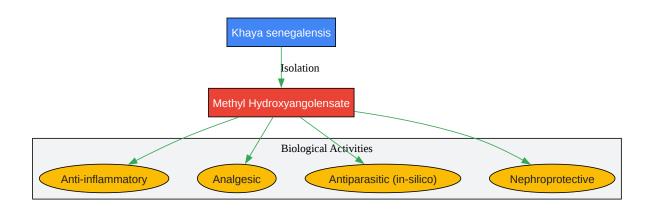


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Caption: A generalized workflow for in-silico molecular docking studies.

Visualization of Bioactivity

The following diagram illustrates the relationship between the natural source, the isolated compound, and its observed and predicted biological activities.



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Caption: Bioactivity pathways of **Methyl Hydroxyangolensate**.

Conclusion and Future Outlook

Methyl hydroxyangolensate is a promising bioactive natural product with potential applications in the fields of anti-inflammatory, analgesic, and antiparasitic drug discovery. However, the current body of research is limited, particularly concerning its derivatives. The lack of information on synthetic analogs highlights a clear opportunity for medicinal chemists to explore the structure-activity relationship of this limonoid. Future research should focus on:

 Total Synthesis: Developing a synthetic route to methyl hydroxyangolensate to enable the generation of derivatives.



- Derivative Synthesis and Screening: Creating a library of analogs to identify compounds with enhanced potency and selectivity.
- In-Vitro and In-Vivo Validation: Experimentally validating the computationally predicted biological activities.

By addressing these research gaps, the full therapeutic potential of the **methyl hydroxyangolensate** scaffold can be explored.

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